

Production of Recombinant ALKAL1 and ALKAL2: Application Notes and Protocols

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Compound of Interest

Compound Name: *ALK protein ligand-1*

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Introduction

The ALK and LTK ligand 1 (ALKAL1) and ALK and LTK ligand 2 (ALKAL2), also known as FAM150A and FAM150B respectively, are small secreted proteins that function as ligands for the Anaplastic Lymphoma Kinase (ALK) and Leukocyte Tyrosine Kinase (LTK) receptor tyrosine kinases.[1] Activation of ALK by ALKAL1 and ALKAL2 plays a crucial role in the development and function of the nervous system and has been implicated in various pathologies, including cancer and persistent pain.[1][2] ALKAL2 typically exists as a dimer, while ALKAL1 is a monomer, and both can induce ALK dimerization and activation.[3][4] The ability to produce high-quality, biologically active recombinant ALKAL1 and ALKAL2 is essential for studying their physiological roles, for use in drug screening assays, and for the development of novel therapeutics targeting the ALK signaling pathway.

This document provides detailed protocols for the expression and purification of recombinant ALKAL1 and ALKAL2, along with methods for their characterization and use in functional assays.

Data Presentation

Table 1: Summary of Recombinant ALKAL1/ALKAL2 Production Systems and Expected Yields

Protein	Expression System	Typical Yield (per liter of culture)	Purity	Reference(s)
ALKAL1	Mammalian (HEK293)	5 - 20 mg/L	>90%	[5]
Baculovirus-Insect	1 - 10 mg/L	>90%	[6]	
E. coli (refolded)	10 - 50 mg/L	>90%	[7]	
ALKAL2	Mammalian (HEK293)	10 - 30 mg/L	>95%	[5]
Baculovirus-Insect	2 - 15 mg/L	>95%	[8]	
E. coli (refolded)	15 - 60 mg/L	>95%	[7]	

Note: Yields are highly dependent on the specific construct, expression conditions, and purification strategy.

Experimental Protocols

Protocol 1: Recombinant Human ALKAL1 and ALKAL2 Expression in HEK293 Cells

This protocol describes the transient transfection of HEK293 cells for the production of secreted, His-tagged ALKAL1 or ALKAL2.

Materials:

- HEK293-F cells (or other suspension-adapted HEK293 cell line)
- Freestyle™ 293 Expression Medium (or equivalent serum-free medium)

- Expression vector (e.g., pcDNA3.1) containing the full-length human ALKAL1 or ALKAL2 coding sequence with an N-terminal secretion signal and a C-terminal polyhistidine (6xHis) tag.
- Polyethylenimine (PEI), linear, 25 kDa
- Opti-MEM™ I Reduced Serum Medium
- Shaking incubator
- Centrifuge

Methodology:

- Cell Culture Maintenance: Maintain HEK293-F cells in suspension in Freestyle™ 293 Expression Medium in a shaking incubator at 37°C, 8% CO₂, and 125 rpm. Subculture cells every 2-3 days to maintain a density between 0.5 x 10⁶ and 2.0 x 10⁶ cells/mL.
- Transfection:
 - On the day of transfection, ensure cells are in the exponential growth phase with a viability of >95%.
 - Dilute cells to a final density of 1.0 x 10⁶ cells/mL in fresh, pre-warmed expression medium.
 - For a 1 L culture, prepare the DNA-PEI complex. In a sterile tube, dilute 1 mg of the expression vector DNA into 50 mL of Opti-MEM™.
 - In a separate sterile tube, dilute 3 mg of PEI into 50 mL of Opti-MEM™.
 - Add the DNA solution to the PEI solution, mix gently, and incubate at room temperature for 15-20 minutes.
 - Add the DNA-PEI complex dropwise to the cell culture while swirling the flask.
- Protein Expression:

- Return the transfected culture to the shaking incubator.
- Incubate for 4-6 days. Monitor cell viability and protein expression levels (e.g., by Western blot of a small aliquot of the culture supernatant).
- Harvesting:
 - Pellet the cells by centrifugation at 1,000 x g for 15 minutes at 4°C.
 - Carefully collect the supernatant, which contains the secreted recombinant protein.
 - Filter the supernatant through a 0.22 µm filter to remove any remaining cells and debris. The conditioned medium is now ready for purification.

Protocol 2: Purification of His-tagged ALKAL1/ALKAL2 from Conditioned Medium

This protocol outlines a two-step purification process using immobilized metal affinity chromatography (IMAC) followed by size-exclusion chromatography (SEC).

Materials:

- Conditioned medium containing His-tagged ALKAL1 or ALKAL2
- Ni-NTA agarose resin
- Chromatography column
- IMAC Lysis/Binding Buffer: 50 mM Tris-HCl, pH 8.0, 300 mM NaCl, 10 mM imidazole
- IMAC Wash Buffer: 50 mM Tris-HCl, pH 8.0, 300 mM NaCl, 20 mM imidazole
- IMAC Elution Buffer: 50 mM Tris-HCl, pH 8.0, 300 mM NaCl, 250 mM imidazole
- SEC Buffer: Phosphate-buffered saline (PBS), pH 7.4
- Size-exclusion chromatography column (e.g., Superdex 75)
- Dialysis tubing (10 kDa MWCO)

Methodology:

- Immobilized Metal Affinity Chromatography (IMAC):
 - Equilibrate the Ni-NTA resin in a chromatography column with 5-10 column volumes (CV) of IMAC Lysis/Binding Buffer.
 - Load the filtered conditioned medium onto the column at a flow rate of 1-2 mL/min.
 - Wash the column with 10-20 CV of IMAC Wash Buffer to remove non-specifically bound proteins.
 - Elute the His-tagged protein with 5-10 CV of IMAC Elution Buffer. Collect fractions and analyze by SDS-PAGE.
 - Pool the fractions containing the purified protein.
- Buffer Exchange (Dialysis):
 - Dialyze the pooled fractions against SEC Buffer overnight at 4°C to remove imidazole and prepare the sample for the next purification step.
- Size-Exclusion Chromatography (SEC):
 - Equilibrate the SEC column with at least 2 CV of SEC Buffer.
 - Concentrate the dialyzed protein sample if necessary.
 - Load the sample onto the SEC column.
 - Run the chromatography at a flow rate appropriate for the column and collect fractions.
 - Analyze the fractions by SDS-PAGE to identify those containing the purified monomeric (ALKAL1) or dimeric (ALKAL2) protein, free from aggregates.
 - Pool the pure fractions, determine the protein concentration (e.g., by BCA assay), and store at -80°C.

Protocol 3: ALK Phosphorylation Assay

This cell-based assay measures the ability of recombinant ALKAL1 or ALKAL2 to induce the phosphorylation of the ALK receptor.

Materials:

- Cells expressing the full-length ALK receptor (e.g., neuroblastoma cell line SH-SY5Y)
- Serum-free cell culture medium
- Recombinant ALKAL1 or ALKAL2
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies: anti-phospho-ALK (e.g., Tyr1604), anti-total ALK
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Western blot equipment

Methodology:

- Cell Culture and Starvation:
 - Plate ALK-expressing cells and grow to 70-80% confluency.
 - Starve the cells in serum-free medium for 4-6 hours prior to stimulation.
- Stimulation:
 - Treat the starved cells with varying concentrations of recombinant ALKAL1 or ALKAL2 (e.g., 0.1 nM to 100 nM) for 15-30 minutes at 37°C. Include an untreated control. A 10 nM concentration of ALKAL2 can be used for initial stimulation experiments.[\[1\]](#)
- Cell Lysis:

- Wash the cells with ice-cold PBS.
- Lyse the cells in lysis buffer on ice for 20 minutes.
- Clarify the lysates by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Western Blot Analysis:
 - Determine the protein concentration of the lysates.
 - Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
 - Block the membrane and probe with the anti-phospho-ALK primary antibody overnight at 4°C.
 - Wash the membrane and incubate with the HRP-conjugated secondary antibody.
 - Detect the signal using a chemiluminescent substrate.
 - Strip the membrane and re-probe with an anti-total ALK antibody to confirm equal protein loading.

Protocol 4: Cell Proliferation Assay

This assay determines the effect of recombinant ALKAL1 or ALKAL2 on the proliferation of ALK-dependent cells.

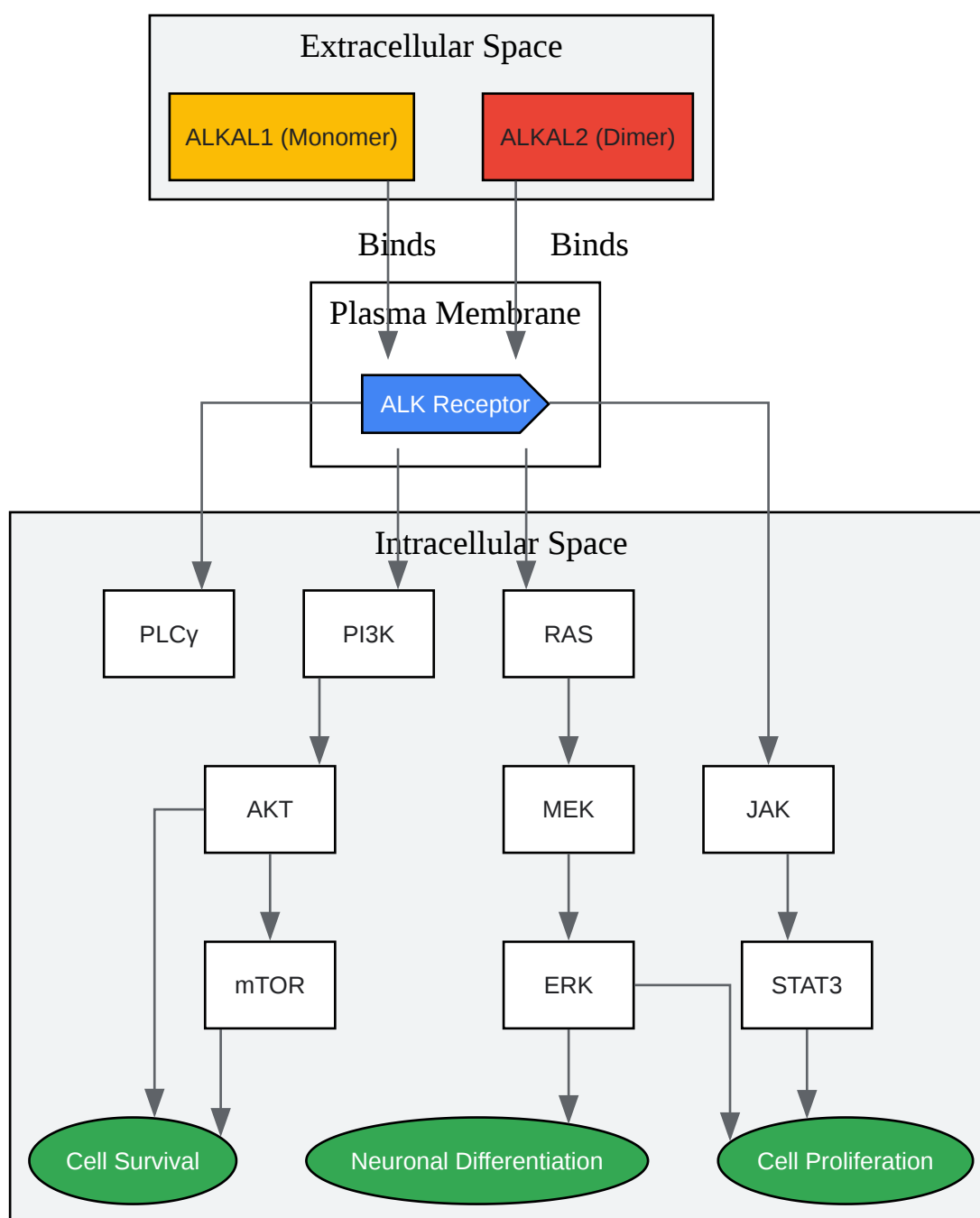
Materials:

- Ba/F3 cells stably expressing the full-length ALK receptor
- RPMI-1640 medium supplemented with 10% FBS
- Recombinant ALKAL1 or ALKAL2
- Cell proliferation reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay)
- 96-well plates

Methodology:

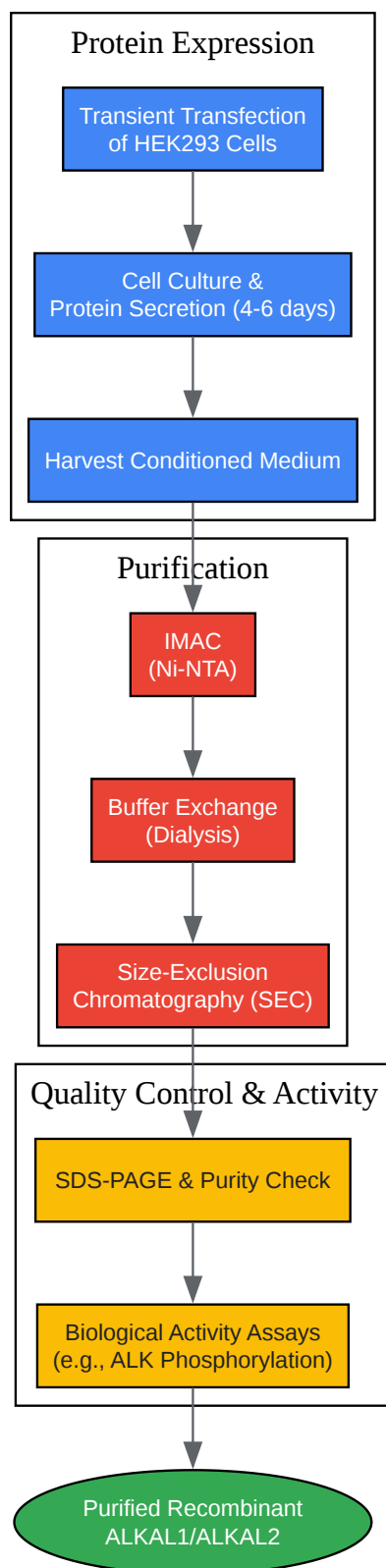
- Cell Seeding:
 - Wash the Ba/F3-ALK cells to remove any residual growth factors.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in serum-free medium.
- Treatment:
 - Add serial dilutions of recombinant ALKAL1 or ALKAL2 to the wells (e.g., 0.01 nM to 100 nM). Include a no-treatment control.
- Incubation:
 - Incubate the plate for 48-72 hours at 37°C in a humidified incubator with 5% CO₂.
- Measurement of Proliferation:
 - Add the cell proliferation reagent to each well according to the manufacturer's instructions.
 - Measure the signal (luminescence or absorbance) using a plate reader.
- Data Analysis:
 - Plot the cell proliferation signal against the logarithm of the ALKAL concentration.
 - Calculate the EC₅₀ value, which is the concentration of the ligand that induces a half-maximal proliferative response.

Mandatory Visualization



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Caption: ALK signaling pathway activated by ALKAL1/2.



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Caption: Workflow for recombinant ALKAL protein production.

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